Application of Benzo[ghi]fluoranthene as a tracer for automotive emissions.

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Compound of Interest	
Compound Name:	Benzo[ghi]fluoranthene
Cat. No.:	B049607

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Application of Benzo[ghi]fluoranthene as a Tracer for Automotive Emissions

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Benzo[ghi]fluoranthene is a polycyclic aromatic hydrocarbon (PAH) commonly found in the environment as a byproduct of incomplete combustion.[1] Due to its specific emission profile from vehicular exhausts and its relative stability in the atmosphere, **Benzo[ghi]fluoranthene** serves as a valuable molecular marker for tracing automotive emissions. These application notes provide detailed protocols and data for utilizing **Benzo[ghi]fluoranthene** in the source apportionment of traffic-related air pollution.

Physicochemical Properties

Understanding the physical and chemical characteristics of **Benzo[ghi]fluoranthene** is crucial for its application as a tracer. Its properties influence its environmental fate and transport, as well as the methodologies for its sampling and analysis.

Property	Value	Reference
Molecular Formula	$C_{18}H_{10}$	[2]
Molecular Weight	226.27 g/mol	[2]
Appearance	Yellow, odorless solid	[2]
Melting Point	149 °C	[2]
Boiling Point	Not available	
Vapor Pressure	1.9×10^{-7} mm Hg at 25 °C	[2]
Water Solubility	Insoluble	[2]
Log Kow	6.06	[2]

Quantitative Data: Emission Factors

The emission factor of a pollutant is a representative value that attempts to relate the quantity of a pollutant released to the atmosphere with an activity associated with the release of that pollutant. For **Benzo[ghi]fluoranthene**, emission factors are typically expressed in micrograms per kilometer traveled (µg/km).

Vehicle Type	Emission Factor (µg/km)	Phase	Reference
Gasoline (Catalyst-equipped)	0.276	Gas	[2]
	0.063	Particle	[2]
Gasoline (Non-catalyst-equipped)	10.7	Gas	[2]
	46.8	Particle	[2]

Application as a Tracer for Automotive Emissions

Benzo[ghi]fluoranthene, along with other high molecular weight PAHs like Indeno[1,2,3-cd]pyrene and Benzo(k)fluoranthene, is a reliable tracer for automotive emissions, particularly in urban environments where traffic is a dominant source of pollution.[3][4] The rationale for its use is based on its relatively high abundance in vehicle exhaust compared to other sources and its stability in the atmosphere, which allows for transport from source to receptor without significant chemical transformation.

A study conducted in Rio de Janeiro demonstrated that using Benzo(k)fluoranthene, Benzo(ghi)perylene, and Indeno(1,2,3-cd)pyrene as tracers, the vehicular fleet contributed to 21% of the atmospheric Total Suspended Particulate (TSP) matter.[3][4]

Experimental Protocols

The following are detailed protocols for the sampling and analysis of **Benzo[ghi]fluoranthene** in ambient air.

Protocol 1: Sampling of Airborne Particulate Matter

This protocol outlines the collection of airborne particulate matter for subsequent PAH analysis.

Objective: To collect total suspended particulate (TSP) or $PM_{2.5}$/PM_{10} samples on a suitable filter medium.

Materials:

- High-volume or low-volume air sampler

- Quartz fiber filters

- Aluminum foil

- Forceps

- Sample storage containers

Procedure:

- Filter Preparation:

1. Visually inspect quartz fiber filters for any defects.

2. Pre-bake the filters in a muffle furnace at a temperature sufficient to remove any organic contaminants (e.g., 550 °C for several hours).

3. Allow the filters to cool in a desiccator to prevent moisture absorption.

4. Weigh the conditioned filters before and after sampling to determine the total mass of collected particulate matter.

- Sample Collection:

1. Load a pre-baked and pre-weighed filter into the filter holder of the air sampler using clean forceps.

2. Position the sampler at the desired sampling location, ensuring unobstructed airflow.

3. Record the initial flow rate and start the sampler.

4. Sample a known volume of air, typically over a 24-hour period, to collect a sufficient mass of particulate matter for analysis.[5]

5. Record the final flow rate and stop the sampler.

- Sample Handling and Storage:

1. Carefully remove the filter from the holder using forceps.

2. Fold the filter in half with the exposed side inward.

3. Wrap the folded filter in aluminum foil to protect it from light and contamination.

4. Place the wrapped filter in a labeled sample container and store it at a low temperature (e.g., -20 °C) until extraction and analysis.

Protocol 2: Sample Extraction

This protocol describes the extraction of PAHs from the collected filter samples.

Objective: To efficiently extract **Benzo[ghi]fluoranthene** and other PAHs from the quartz fiber filter into an organic solvent.

Materials:

- Soxhlet extraction apparatus

- Ultrasonic bath

- Round-bottom flasks

- Condensers

- Heating mantles

- Dichloromethane (DCM), HPLC grade or equivalent

- Nitrogen evaporation system

- Glass vials

Procedure (Soxhlet Extraction):[5]

- Cut the sampled filter into small pieces and place them into a Soxhlet extraction thimble.

- Add an appropriate volume of dichloromethane to a round-bottom flask.

- Assemble the Soxhlet apparatus with the flask, extractor, and condenser.

- Heat the solvent to its boiling point and allow the extraction to proceed for a sufficient duration (e.g., 18-24 hours) to ensure complete extraction of the PAHs.

- After extraction, allow the apparatus to cool.

- Concentrate the extract to a small volume (e.g., 1-2 mL) using a rotary evaporator or a gentle stream of nitrogen.

- Transfer the concentrated extract to a clean, labeled vial for storage until analysis.

Procedure (Ultrasonic Extraction):[6]

- Place the filter sample in a beaker or flask.

- Add a measured volume of dichloromethane.

- Place the vessel in an ultrasonic bath and sonicate for a specified period (e.g., 30 minutes). [6]

- Decant the solvent into a clean flask.

- Repeat the sonication with fresh solvent two more times, combining the extracts.

- Concentrate the combined extracts as described in the Soxhlet procedure.

Protocol 3: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol details the instrumental analysis of the extracted samples for the quantification of **Benzo[ghi]fluoranthene**.

Objective: To separate, identify, and quantify **Benzo[ghi]fluoranthene** in the sample extract.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column suitable for PAH analysis (e.g., 5% phenyl-methylpolysiloxane).

- Mass Spectrometer: Capable of electron ionization (EI) and selected ion monitoring (SIM) or full-scan acquisition.

- Injector: Split/splitless injector.

- Carrier Gas: Helium at a constant flow rate.

- Oven Temperature Program: A programmed temperature ramp to achieve separation of PAHs (e.g., initial temperature of 60-80 °C, ramp to 300-320 °C).

- Injector Temperature: 280-300 °C.

- Ion Source Temperature: 200-230 °C.

- MS Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. The characteristic ions for **Benzo[ghi]fluoranthene** (m/z 226) should be monitored.

Procedure:

- Calibration: Prepare a series of calibration standards of **Benzo[ghi]fluoranthene** in dichloromethane covering the expected concentration range in the samples. Analyze the standards to generate a calibration curve.

- Sample Analysis: Inject a known volume (e.g., 1 μL) of the concentrated sample extract into the GC-MS.

- Data Acquisition: Acquire data in SIM mode, monitoring the characteristic ions of **Benzo[ghi]fluoranthene**.

- Quantification: Identify the **Benzo[ghi]fluoranthene** peak in the chromatogram based on its retention time and the presence of the target ion. Quantify the concentration using the calibration curve.

Protocol 4: Analysis by High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD)

This protocol provides an alternative method for the analysis of **Benzo[ghi]fluoranthene**, which is particularly useful for its high sensitivity.

Objective: To separate, identify, and quantify **Benzo[ghi]fluoranthene** using HPLC with a fluorescence detector.

Instrumentation and Conditions:

- HPLC System: With a gradient pump, autosampler, and column oven.
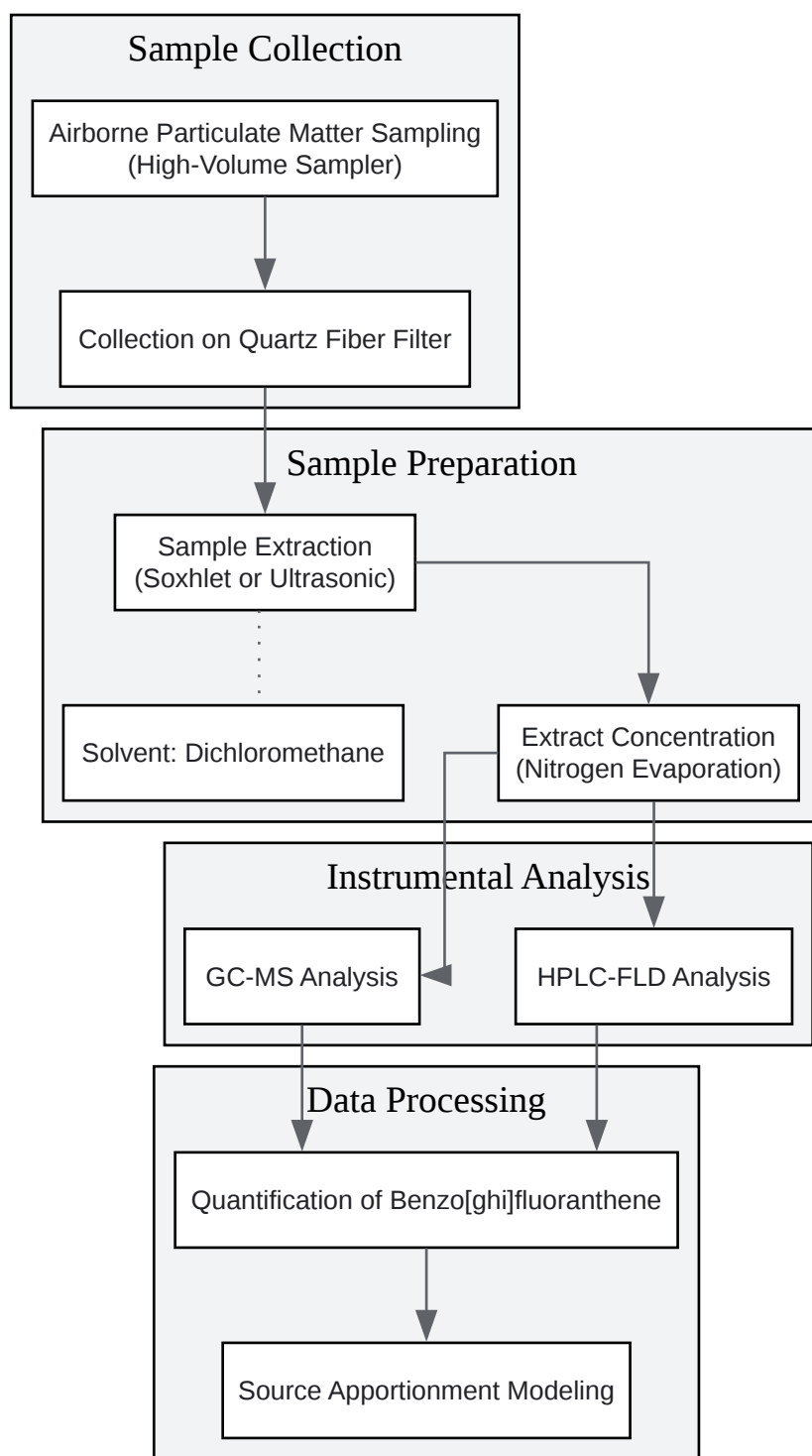
- Column: A C18 column specifically designed for PAH analysis.

- Mobile Phase: A gradient of acetonitrile and water is typically used.

- Fluorescence Detector: Set to the optimal excitation and emission wavelengths for **Benzo[ghi]fluoranthene** (e.g., Excitation: 298 nm, Emission: 410 nm).

- Flow Rate: Typically 1.0-1.5 mL/min.

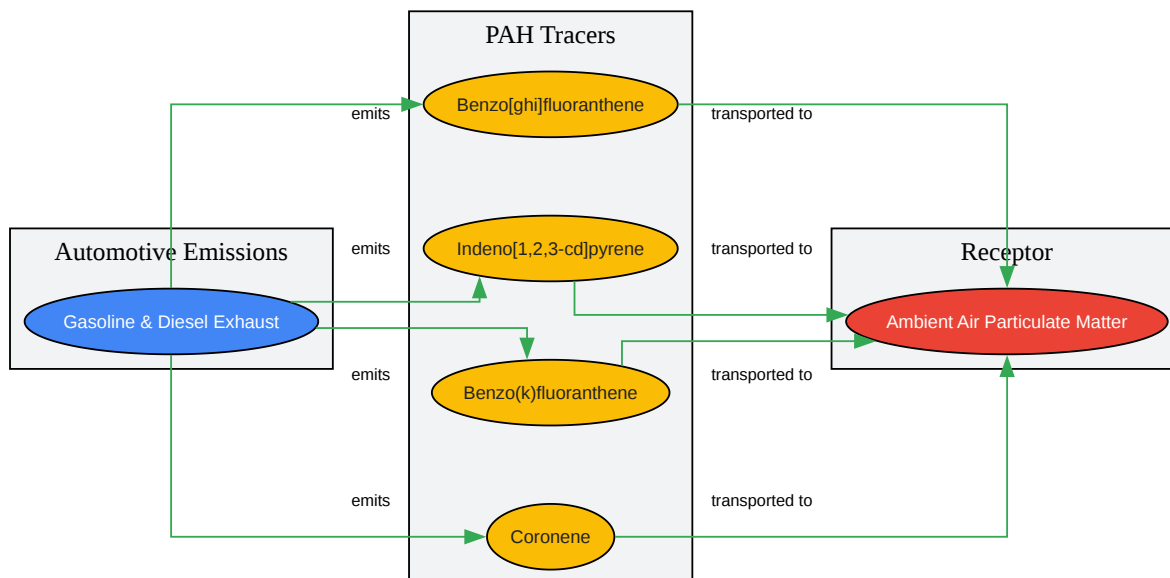- Column Temperature: Maintained at a constant temperature (e.g., 30 °C).

Procedure:

- Calibration: Prepare a series of calibration standards of **Benzo[ghi]fluoranthene** in acetonitrile. Analyze the standards to generate a calibration curve.

- Sample Analysis: Inject a known volume of the sample extract (which may need to be solvent-exchanged to acetonitrile) into the HPLC system.

- Data Acquisition: Monitor the fluorescence signal at the specified wavelengths.

- Quantification: Identify the **Benzo[ghi]fluoranthene** peak based on its retention time and quantify its concentration using the calibration curve.

Visualizations

Sample Collection

Airborne Particulate Matter Sampling
(High-Volume Sampler)

Collection on Quartz Fiber Filter

Sample Preparation

Sample Extraction
(Soxhlet or Ultrasonic)

Solvent: Dichloromethane

Extract Concentration
(Nitrogen Evaporation)

Instrumental Analysis

GC-MS Analysis

HPLC-FLD Analysis

Data Processing

Quantification of Benzo[ghi]fluoranthene

Source Apportionment Modeling

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